

Information on "DOTA-JM#21 derivative 7" is Not Publicly Available

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Compound of Interest

Compound Name: *DOTA Conjugated JM#21 derivative 7*

Cat. No.: *B15609253*

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An in-depth search for scientific literature and publicly accessible data regarding the pharmacokinetics and biodistribution of a compound specifically identified as "DOTA-JM#21 derivative 7" has yielded no results. This suggests that information on this particular derivative is not available in the public domain.

The search included queries for the specific derivative as well as broader terms such as "DOTA-JM#21" and "JM#21 derivative." The absence of any mention in scientific databases, research publications, or other public forums indicates that "DOTA-JM#21 derivative 7" may be an internal designation for a compound that is still in the early stages of research and development and has not yet been publicly disclosed. It is also possible that the name is incorrect or has been subject to a typographical error.

Without access to the primary research data, it is not possible to provide the requested in-depth technical guide, including quantitative data on pharmacokinetics and biodistribution, detailed experimental protocols, or visualizations of experimental workflows.

General information about DOTA and its derivatives indicates their widespread use in biomedical imaging and therapy. DOTA (1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid) is a versatile chelating agent capable of binding to various metal ions.^[1] This property allows for its use in different imaging modalities like MRI, PET, and SPECT, as well as in targeted radiotherapy.^[1] DOTA derivatives are often conjugated to peptides or other targeting molecules to deliver radioactive isotopes to specific sites in the body, such as tumors.^{[1][2][3]}

Studies on various DOTA-peptide conjugates have been published, detailing their synthesis, radiolabeling, and biodistribution in animal models.[2][4] These studies typically involve injecting the radiolabeled compound into tumor-bearing mice and measuring its uptake in various organs and the tumor at different time points.[4] The goal is often to achieve high tumor uptake with rapid clearance from non-target tissues to maximize imaging contrast or therapeutic efficacy while minimizing side effects.[4][5]

For any specific DOTA derivative, the pharmacokinetic and biodistribution profile would be unique and dependent on the properties of the targeting molecule it is attached to. This detailed information can only be obtained from dedicated studies on that particular compound.

Researchers, scientists, and drug development professionals seeking information on "DOTA-JM#21 derivative 7" are advised to consult internal documentation if this is a proprietary compound or to await public disclosure through scientific publications or presentations.

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References

- 1. The ubiquitous DOTA and its derivatives: the impact of 1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid on biomedical imaging - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 2. Synthesis, Radiolabeling, and Biodistribution Study of a Novel DOTA-Peptide for Targeting Vascular Endothelial Growth Factor Receptors in the Molecular Imaging of Breast Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Evaluation of maleimide derivative of DOTA for site-specific labeling of recombinant affibody molecules - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
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